

Diisopropyl Succinate: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: Diisopropyl succinate

Cat. No.: B1582463

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This technical guide provides a concise overview of the fundamental molecular properties of **diisopropyl succinate**, a key intermediate in various chemical syntheses. The following information has been compiled to serve as a quick reference for laboratory and development work.

Core Molecular Data

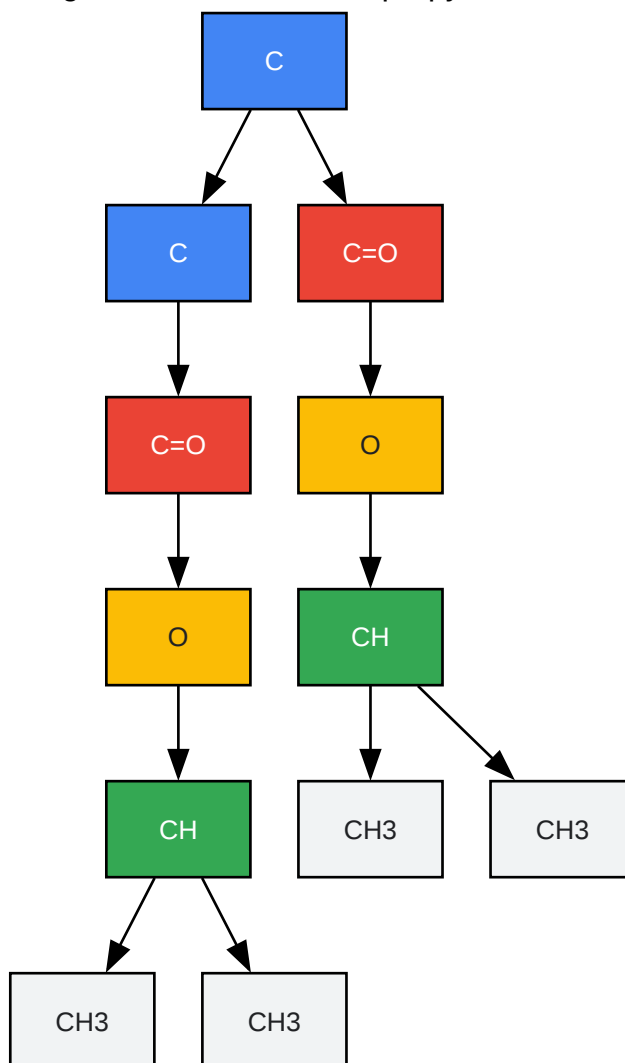
Diisopropyl succinate is a diester of succinic acid and isopropanol.^[1] Its fundamental molecular attributes are summarized below.

| Property | Value | Source |
|----------------------------|--|--------------|
| Molecular Formula | C ₁₀ H ₁₈ O ₄ | [1][2][3][4] |
| Molecular Weight | 202.25 g/mol | [1][2][4][5] |
| Alternate Molecular Weight | 202.2475 g/mol | [3] |
| IUPAC Name | dipropyl 2,3-butanedioate | [2] |
| CAS Number | 924-88-9 | [1][2][3] |

Chemical Structure and Logical Representation

To illustrate the connectivity of atoms within the **diisopropyl succinate** molecule, a logical diagram is provided below. This representation outlines the core succinate backbone and the isopropyl ester groups.

Logical Structure of Diisopropyl Succinate



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Caption: Logical Structure of **Diisopropyl Succinate**

Note: The experimental protocols and signaling pathways requested are not applicable to the fundamental chemical data of a single molecule like **diisopropyl succinate**. The provided information focuses on the core requirements of its molecular weight and formula.

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References

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